

molecular structure of Copper(II) trifluoroacetate adducts

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Compound of Interest

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An In-depth Technical Guide to the Molecular Structure of Copper(II) Trifluoroacetate Adducts

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Copper(II) trifluoroacetate, $\text{Cu}(\text{O}_2\text{CCF}_3)_2$, is a versatile precursor in coordination chemistry, known for its ability to form a wide array of adducts with various Lewis bases. The strong electron-withdrawing nature of the trifluoromethyl group significantly influences the electronic properties, reactivity, and structural motifs of these complexes compared to other copper(II) carboxylates like the acetate analogue. This guide provides a comprehensive overview of the molecular structures of these adducts, detailing the common dimeric, tetranuclear, and polymeric motifs. It includes tabulated crystallographic data, detailed experimental protocols for synthesis and characterization, and visualizations of key structural and procedural concepts.

Introduction to Structural Motifs

Unlike copper(II) acetate, which predominantly forms dimeric "paddle-wheel" structures, copper(II) trifluoroacetate exhibits more complex structural behavior. While it does form adducts with the classic dimeric structure, the anhydrous form is believed to be polymeric and not

isostructural with the dimeric acetate.[1] The addition of Lewis base ligands (adducts) leads to the isolation of several distinct structural types, which are primarily dictated by the nature of the ligand, stoichiometry, and reaction conditions.

The primary structural categories observed are:

- **Dimeric "Paddle-Wheel" Adducts:** The most recognized structure for copper(II) carboxylates, where two copper atoms are bridged by four carboxylate ligands. The Lewis base ligands occupy the axial positions.
- **Tetranuclear and Oligomeric Adducts:** More complex structures can form, particularly with ligands like quinoline, leading to tetranuclear clusters often incorporating μ_4 -oxo or hydroxo bridges.[2]
- **Monomeric and Polymeric Chain Adducts:** In the presence of certain ligands or solvents like water and dioxane, monomeric complexes or extended one-dimensional polymeric chains can be formed.[3]

Molecular Structure and Data Presentation

The coordination geometry around the copper(II) ion in these adducts is typically distorted square pyramidal or, less commonly, distorted octahedral. The trifluoroacetate anion can act as a bridging ligand between two copper centers or as a monodentate ligand.

Dimeric Adducts

The quinoline adduct, $[\text{Cu}(\text{O}_2\text{CCF}_3)_2(\text{quinoline})]_2$, is a well-characterized example of the paddle-wheel structure.[1] In this dimer, four trifluoroacetate groups bridge the two copper centers, and a quinoline molecule coordinates to each copper ion in the axial position.[1] Despite the dimeric structure, the Cu-Cu distance is significantly longer (2.886 Å) than in copper(II) acetate monohydrate, which has implications for its magnetic properties.[4]

Table 1: Structural Data for Dimeric Copper(II) Trifluoroacetate Adducts

Compound	Formula	Crystal System	Space Group	Cu-Cu Distance (Å)	Selected Bond Lengths (Å)	Reference
Quinoline Adduct	$[\text{Cu}(\text{O}_2\text{CCF}_3)_2(\text{C}_9\text{H}_7\text{N})_2]$	Monoclinic	$P2_1/c$	2.886	Cu-O(1): 1.970, Cu-O(2): 1.954, Cu-O(3): 1.991, Cu-N: N/A	[1][4]

| Acetonitrile Adduct | $[\text{Cu}(\text{CF}_3\text{COO})_2 \cdot \text{CH}_3\text{CN}]_2$ | N/A | N/A | N/A | N/A [2] |

Tetranuclear Adducts

Under certain conditions, quinoline can also facilitate the formation of tetranuclear, oxo-centered clusters. These complexes feature a central μ_4 -oxo atom tetrahedrally coordinated to four copper(II) ions. These structures are notable for their ferromagnetic properties.[2] A blue, antiferromagnetic tetranuclear complex containing hydroxide bridges has also been reported, forming in humid air from the solid dimeric quinoline adduct.[2]

Table 2: Structural Data for Tetranuclear Copper(II) Trifluoroacetate Adducts

Compound	Formula	Crystal System	Space Group	Key Structural Feature	Magnetic Property	Reference
Oxo-bridged Quinoline Adduct	$\text{Cu}_4\text{O}(\text{CF}_3\text{COO})_6(\text{quin})_4 \cdot (\text{C}_6\text{H}_5\text{CH}_3)_{0.6}$	Orthorhombic	Pbca	μ_4 -oxo bridge	Ferromagnetic	[2]

| Hydroxide-bridged Quinoline Adduct | $[\text{Cu}_4(\text{OH})_2(\text{CF}_3\text{COO})_8(\text{quin})_2]^{2-}(\text{quinH}^+)_2$ | Monoclinic | $P2_1/c$ | $(\mu\text{-OH})_2$ bridge | Antiferromagnetic [2] |

Monomeric and Polymeric Adducts

Copper(II) trifluoroacetate can also form simpler structures. An adduct with water and dioxane, $[\text{Cu}(\text{H}_2\text{O})_3(\text{O}_2\text{CCF}_3)_2] \cdot 2(\text{C}_4\text{H}_8\text{O}_2)$, crystallizes as a linear chain.^[3] Another example is the monomeric complex formed with 1,3-diaminopropan-2-ol, $[\text{Cu}(\text{DAP})_2(\text{OOC}-\text{CF}_3)_2]$, which exhibits a network of hydrogen bonds.^[3] Anhydrous copper(II) trifluoroacetate itself has been suggested to adopt a polymeric zigzag ribbon structure.^{[1][5]}

Table 3: Structural Data for Monomeric and Polymeric Adducts

Compound	Formula	Crystal System	Space Group	Key Structural Feature	Reference
Water/Dioxane Adduct	$[\text{Cu}(\text{H}_2\text{O})_3(\text{O}_2\text{CCF}_3)_2] \cdot 2(\text{C}_4\text{H}_8\text{O}_2)$	Triclinic	P1	Linear chain polymer	^[3]

| Diaminopropanol Adduct | $[\text{Cu}(\text{DAP})_2(\text{OOC}-\text{CF}_3)_2]$ | Monoclinic | $\text{P}2_1/\text{c}$ | Monomeric units with H-bonding |^[3] |

Experimental Protocols

The synthesis and characterization of these adducts rely on standard inorganic chemistry techniques.

Synthesis

Preparation of the Parent Compound, $\text{Cu}(\text{O}_2\text{CCF}_3)_2$: Copper(II) trifluoroacetate can be prepared by reacting trifluoroacetic acid with a basic copper salt such as copper(II) oxide, copper(II) hydroxide, or copper(II) carbonate.^[6] The hydrate is typically formed, which can be dehydrated by heating or by dissolving in acetone and removing the solvent under reduced pressure.^[6]

Synthesis of the Dimeric Quinoline Adduct, $[\text{Cu}(\text{O}_2\text{CCF}_3)_2(\text{quinoline})]_2$: A crystalline sample can be obtained by the Soxhlet extraction and recrystallization from hot benzene of the violet

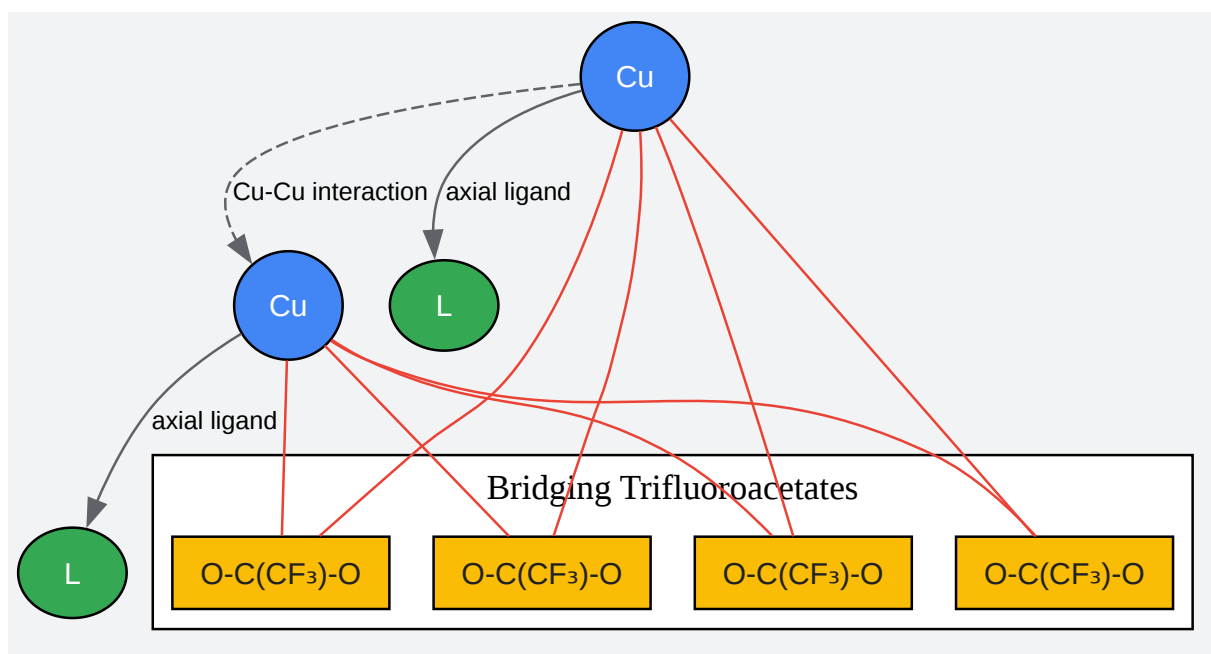
bisquinoline adduct, $\text{Cu}(\text{O}_2\text{CCF}_3)_2(\text{quinoline})_2$.^[1] The resulting light green solid is highly hygroscopic and must be handled in a dry atmosphere.^[1]

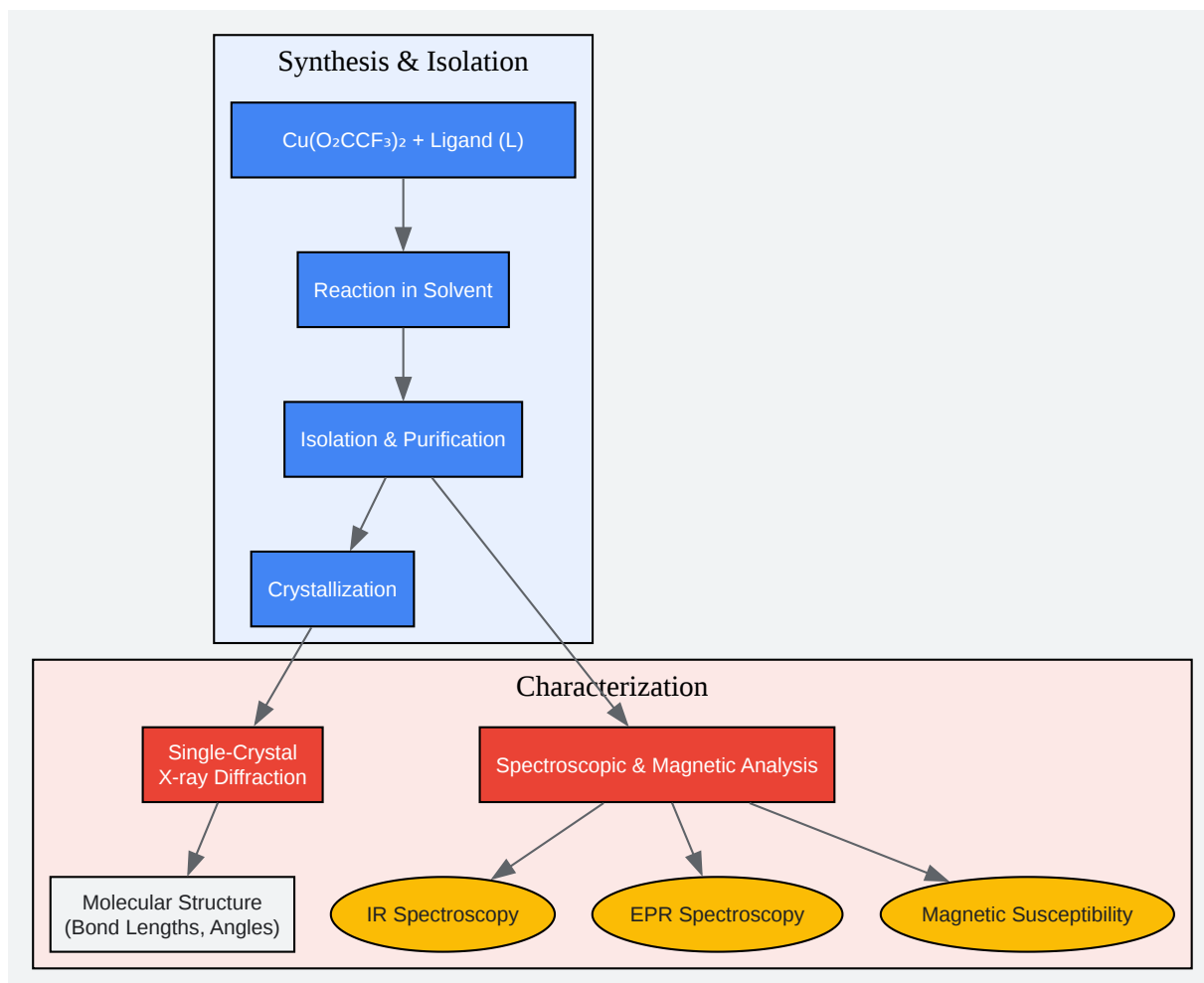
Characterization Methods

- **Single-Crystal X-ray Diffraction:** This is the definitive technique for determining the precise molecular structure, including all bond lengths, bond angles, and the packing of molecules in the crystal lattice.^{[2][7]}
- **Infrared (IR) Spectroscopy:** The separation between the asymmetric (ν_{as}) and symmetric (ν_{s}) stretching frequencies of the carboxylate group (COO^-) is diagnostic of its coordination mode. A larger separation is typically indicative of a monodentate coordination, while a smaller separation suggests a bridging or bidentate mode.
- **Electron Paramagnetic Resonance (EPR) Spectroscopy:** High-field EPR is a powerful tool for probing the electronic structure and magnetic interactions in copper(II) complexes. For dimeric species, it can determine the zero-field splitting parameter (D), which relates to the magnetic anisotropy of the complex.^[2]
- **Magnetic Susceptibility:** This measurement is used to determine the nature and strength of the magnetic coupling (antiferromagnetic or ferromagnetic) between copper centers in polynuclear complexes.^{[1][2]} This data is crucial for correlating the molecular structure with the observed magnetic properties.

Visualizations

Diagram 1: Generalized Dimeric "Paddle-Wheel" Structure





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